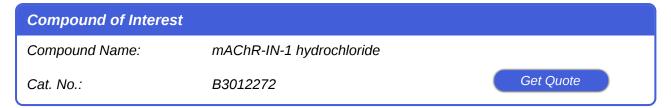


Application Notes and Protocols for mAChR-IN-1 Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

mAChR-IN-1 hydrochloride is a potent antagonist of muscarinic acetylcholine receptors (mAChRs), with a reported IC50 of 17 nM.[1][2] Muscarinic receptors, a class of G protein-coupled receptors (GPCRs), are integral to the modulation of a wide array of physiological functions mediated by the neurotransmitter acetylcholine. There are five distinct subtypes, M1 through M5, which are involved in processes such as learning, memory, and smooth muscle contraction.[3] The M1, M3, and M5 subtypes couple to Gq/11 proteins, initiating a signaling cascade that involves phospholipase C (PLC) activation and a subsequent increase in intracellular calcium.[4][5] In contrast, the M2 and M4 subtypes are coupled to Gi/o proteins, which inhibit adenylyl cyclase and decrease intracellular cAMP levels.[4][5] The distinct roles of these receptor subtypes in various physiological and pathological processes make them attractive targets for therapeutic intervention.

These application notes provide detailed protocols for the in vitro characterization of **mAChR-IN-1 hydrochloride**, a valuable tool for researchers investigating the pharmacology of muscarinic receptors and developing novel therapeutics.

Physicochemical Properties and Storage

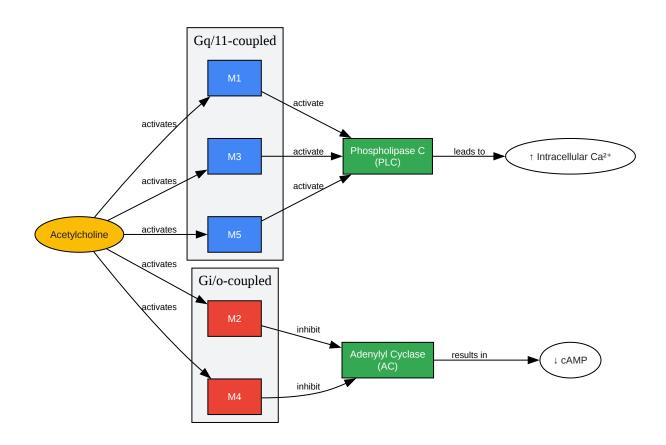


Property	Value	Reference
Molecular Formula	C23H25IN2O2 · HCI	[1]
IC50	17 nM	[1][2]
Appearance	Solid	[2]
Solubility	Soluble in DMSO	[2]
Storage	Store at -20°C for up to 1 year. For long-term storage, -80°C is recommended.	[2]

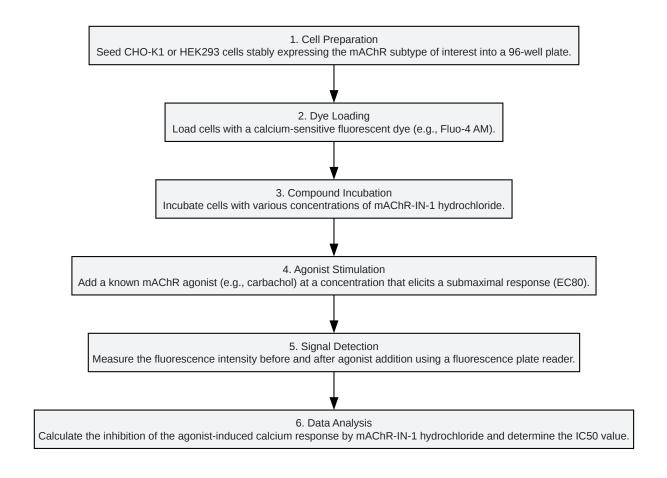
Signaling Pathways of Muscarinic Acetylcholine Receptors

The five subtypes of muscarinic acetylcholine receptors (M1-M5) mediate their effects through distinct G protein-coupled signaling pathways. Understanding these pathways is crucial for designing and interpreting in vitro assays.

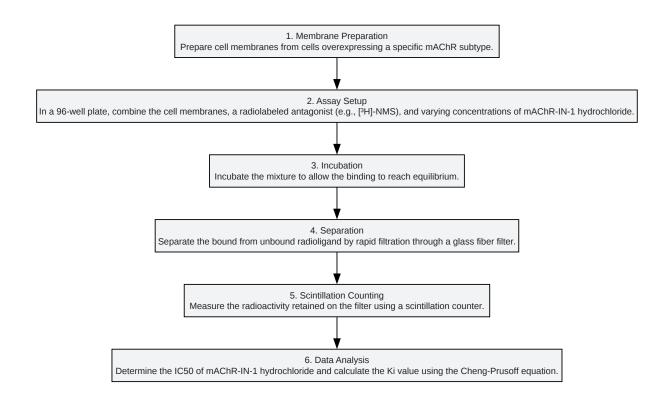












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